

Essential Safety and Logistics for Handling MMP-2 Inhibitor II

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Compound of Interest

Compound Name: *MMP-2 Inhibitor II*

Cat. No.: *B1662408*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling potent chemical compounds like **MMP-2 Inhibitor II**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By adhering to these procedural, step-by-step instructions, your team can confidently handle this inhibitor while minimizing risks.

Hazard Identification and Personal Protective Equipment

While a comprehensive Safety Data Sheet (SDS) for **MMP-2 Inhibitor II** (CAS 869577-51-5) is not readily available from all suppliers, information from available datasheets and analogous compounds, such as MMP-2/MMP-9 Inhibitor II, suggests that this compound should be handled with care. Potential hazards include acute oral toxicity and adverse effects on the aquatic environment. Therefore, a cautious approach to handling is warranted.

Personal Protective Equipment (PPE) is the first line of defense. The following PPE is mandatory when handling **MMP-2 Inhibitor II** in both its powdered form and as a solution.

PPE Component	Specification	Purpose
Gloves	Chemical-resistant nitrile or neoprene gloves.	Protects skin from direct contact. When working with DMSO solutions, be aware that DMSO can facilitate the absorption of chemicals through the skin. [1]
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from dust particles and splashes.
Body Protection	A lab coat or an impervious gown.	Protects skin and personal clothing from contamination.
Respiratory Protection	A dust mask or respirator.	Recommended when handling the powdered form to prevent inhalation. Work in a well-ventilated area, preferably a fume hood. [2]

Operational Plan: From Receipt to Application

A systematic approach to handling **MMP-2 Inhibitor II** ensures safety at every stage.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The compound is typically shipped at room temperature.[\[3\]](#)
- For long-term storage, keep the container tightly sealed in a cool, dry, and well-ventilated area at -20°C.[\[3\]](#)[\[4\]](#)

2. Weighing and Reconstitution:

- Preparation: Before opening the container, bring it to room temperature to avoid moisture condensation.

- Weighing: Conduct the weighing of the powdered inhibitor inside a chemical fume hood to minimize inhalation exposure.
- Reconstitution: **MMP-2 Inhibitor II** is soluble in DMSO at a concentration of 200 mg/mL.^[4] When preparing a stock solution, add the solvent slowly to the powder.
 - Caution with DMSO: DMSO is an excellent solvent but can also penetrate the skin, carrying dissolved substances with it.^[1] Always use appropriate gloves and handle with care.

3. Experimental Use:

- When using the inhibitor in experiments, always wear the prescribed PPE.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

Disposal Plan

Proper disposal of **MMP-2 Inhibitor II** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- Solid Waste:
 - Collect any unused powdered inhibitor and any materials used for cleaning up spills (e.g., absorbent pads) in a designated, labeled hazardous waste container.
- Liquid Waste:
 - Solutions containing **MMP-2 Inhibitor II** should be collected in a labeled hazardous waste container. Do not pour down the drain.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent (e.g., DMSO followed by ethanol) and collect the rinsate as hazardous liquid waste. Dispose of the rinsed containers according to your institution's guidelines.

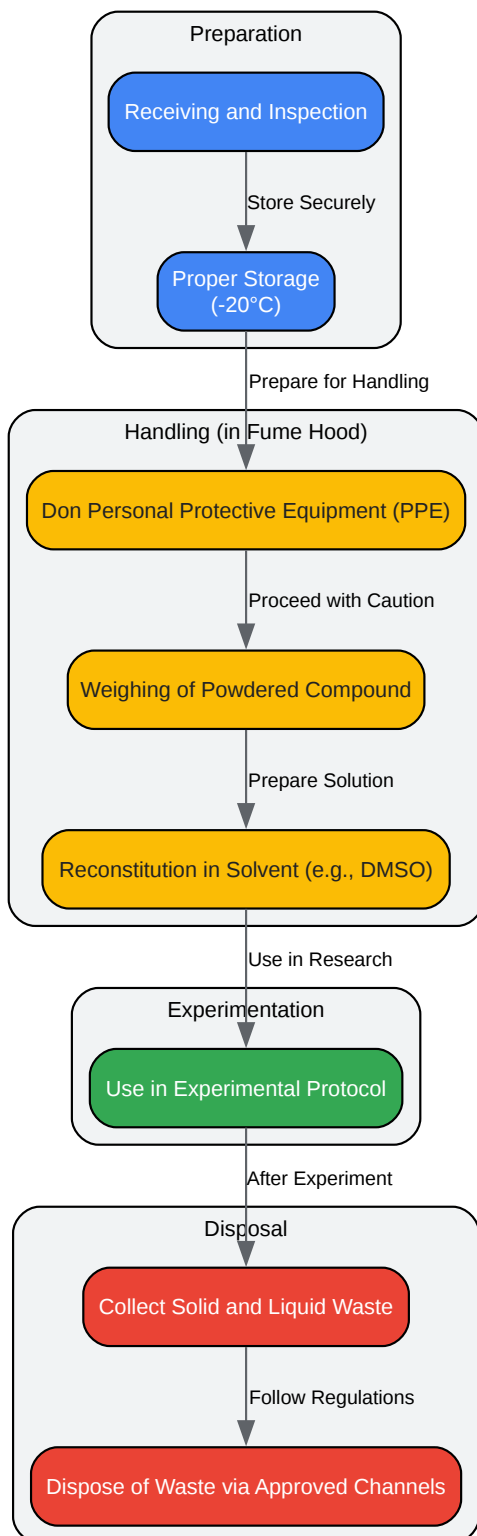
- Regulatory Compliance:
 - Dispose of all waste in accordance with local, state, and federal regulations.[2]

Key Quantitative Data

Parameter	Value	Source
CAS Number	869577-51-5	[4]
Molecular Formula	C ₁₆ H ₁₇ NO ₆ S ₂	[4]
Molecular Weight	383.44 g/mol	[4]
Appearance	White solid	[4]
Solubility	200 mg/mL in DMSO	[4]
Storage Temperature	-20°C	[3][4]

Safe Handling Workflow

Safe Handling Workflow for MMP-2 Inhibitor II

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Caption: Workflow for the safe handling of **MMP-2 Inhibitor II**.

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- 3. caymanchem.com [caymanchem.com]
- 4. MMP-2 Inhibitor II The MMP-2 Inhibitor II, also referenced under CAS 869577-51-5, controls the biological activity of MMP-2. This small molecule/inhibitor is primarily used for Protease Inhibitors applications. | 869577-51-5 [sigmaaldrich.com]
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